

Synonyms for sodium carbonate: soda ash, washing soda, soda crystals.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sodium carbonate

Cat. No.: B031695

[Get Quote](#)

An In-depth Technical Guide to **Sodium Carbonate** and Its Synonyms: Soda Ash, Washing Soda, and Soda Crystals

Introduction: Nomenclature and Identification

Sodium carbonate (Na_2CO_3) is a fundamental inorganic compound widely utilized across various scientific and industrial sectors.[1] It is a sodium salt of carbonic acid and is known by several common names, which typically refer to its different hydrated forms or levels of purity. [1] For researchers, scientists, and professionals in drug development, understanding the distinctions between these forms is critical for application accuracy, experimental reproducibility, and compliance with regulatory standards.

- **Soda Ash:** This term almost always refers to the anhydrous form of **sodium carbonate** (Na_2CO_3). [2][3] It is the most concentrated form and is a primary raw material in many industrial processes, including the manufacturing of glass, chemicals, and detergents. [2][4] It is also the form typically used as a primary standard in analytical chemistry due to its high purity and stability. [5]
- **Washing Soda and Soda Crystals:** These synonyms typically refer to **sodium carbonate** decahydrate ($\text{Na}_2\text{CO}_3 \cdot 10\text{H}_2\text{O}$). [2][6][7] This hydrated form contains ten molecules of water of crystallization, making it a white, crystalline solid. [2][6] It is commonly used in cleaning applications and as a water softener. [4][7] The presence of water in its structure makes it less concentrated by weight compared to anhydrous soda ash. [2]

Other hydrated forms include **sodium carbonate** monohydrate ($\text{Na}_2\text{CO}_3 \cdot \text{H}_2\text{O}$) and heptahydrate ($\text{Na}_2\text{CO}_3 \cdot 7\text{H}_2\text{O}$), though the decahydrate is the most common hydrated form encountered.^[6]

Table 1: Nomenclature and Chemical Formulae

Common Name	Chemical Name	Formula	Molar Mass (g/mol)	Key Characteristics
Soda Ash	Anhydrous Sodium Carbonate	Na_2CO_3	105.99	White, odorless, hygroscopic powder; most concentrated form. ^{[8][9]}
Washing Soda	Sodium Carbonate Decahydrate	$\text{Na}_2\text{CO}_3 \cdot 10\text{H}_2\text{O}$	286.14	White, crystalline solid; effloresces in air. ^[6]
Soda Crystals	Sodium Carbonate Decahydrate	$\text{Na}_2\text{CO}_3 \cdot 10\text{H}_2\text{O}$	286.14	Synonym for Washing Soda. ^[7]

| Thermonatrite | **Sodium Carbonate** Monohydrate | $\text{Na}_2\text{CO}_3 \cdot \text{H}_2\text{O}$ | 124.00 | Crystalline form, also known as crystal carbonate.^[6] |

Physicochemical Properties

The utility of **sodium carbonate** in laboratory and pharmaceutical settings is dictated by its physical and chemical properties. It is a moderately strong base and is soluble in water, yielding alkaline solutions.^{[6][10]}

Table 2: Physical Properties of **Sodium Carbonate**

Property	Anhydrous (Soda Ash)	Decahydrate (Washing Soda)
Appearance	White, granular solid or powder.[9]	White, transparent crystalline solid.[2]
Odor	Odorless.[9]	Odorless.[6]
Melting Point	851-856 °C (decomposes).[8] [11]	34 °C
Density	2.54 g/cm ³ . [11]	1.46 g/cm ³
Solubility in Water	21.5 g/100 mL at 20 °C	21.5 g/100 mL (as Na ₂ CO ₃) at 20 °C

| Hygroscopicity | Hygroscopic (absorbs moisture from the air).[11] | Efflorescent (loses water of crystallization in dry air).[6] |

Table 3: Chemical Properties and Specifications

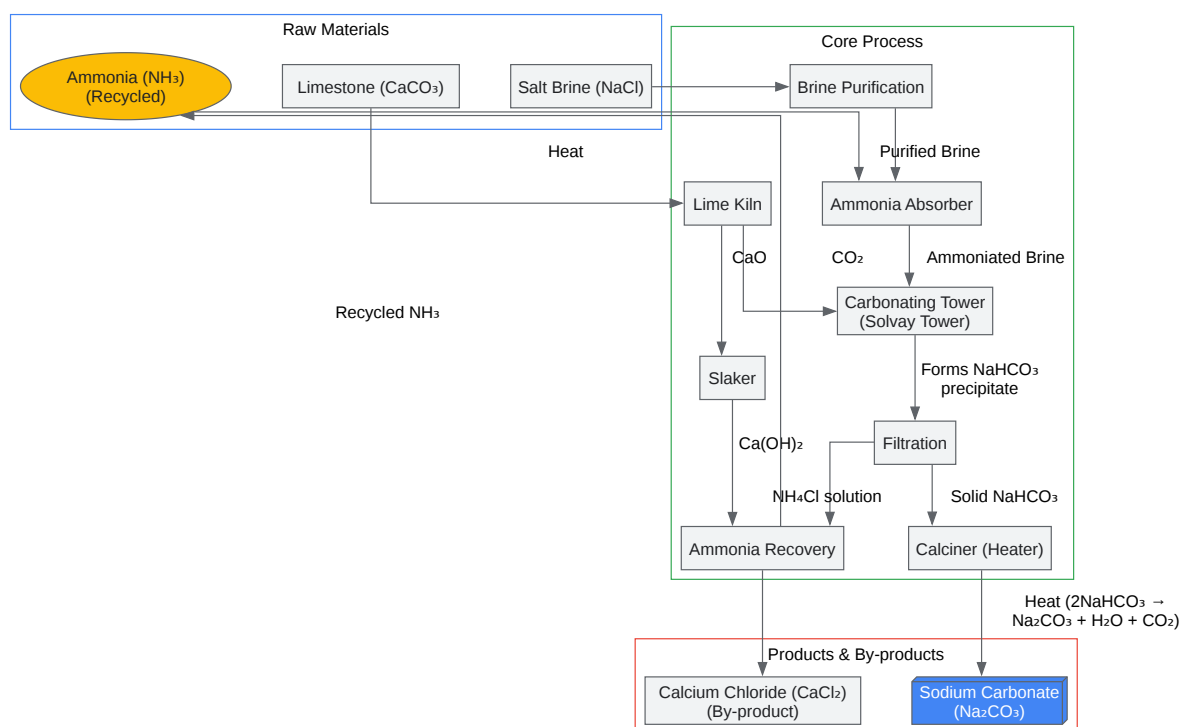
Parameter	Value / Specification
pH of Aqueous Solutions	1% w/w: 11.37[11]5% w/w: 11.58[11]10% w/w: 11.70[11]
Purity (Pharmaceutical Grade)	≥99.5% (Ph.Eur., USP, BP).[12]
Common Impurities	Water (< 1.5%), Sodium Chloride (< 0.5%), Sulfate (< 0.1%), Calcium (< 0.1%), Iron (< 0.004%).[8]

| Decomposition Temperature | Begins to decompose above 400 °C, evolving CO₂. [8][11] |

Industrial Production: The Solvay Process

The Solvay process (or ammonia-soda process) is the primary industrial method for producing **sodium carbonate**. [13][14] The process is valued for its efficiency and use of inexpensive, readily available raw materials: salt brine (NaCl) and limestone (CaCO₃). [4][14]

The core reaction involves the precipitation of sodium bicarbonate from an ammoniated brine solution, which is then heated to yield **sodium carbonate**.^{[4][13]}



[Click to download full resolution via product page](#)

*Diagram of the Solvay process for **sodium carbonate** production.*

Applications in Research and Drug Development

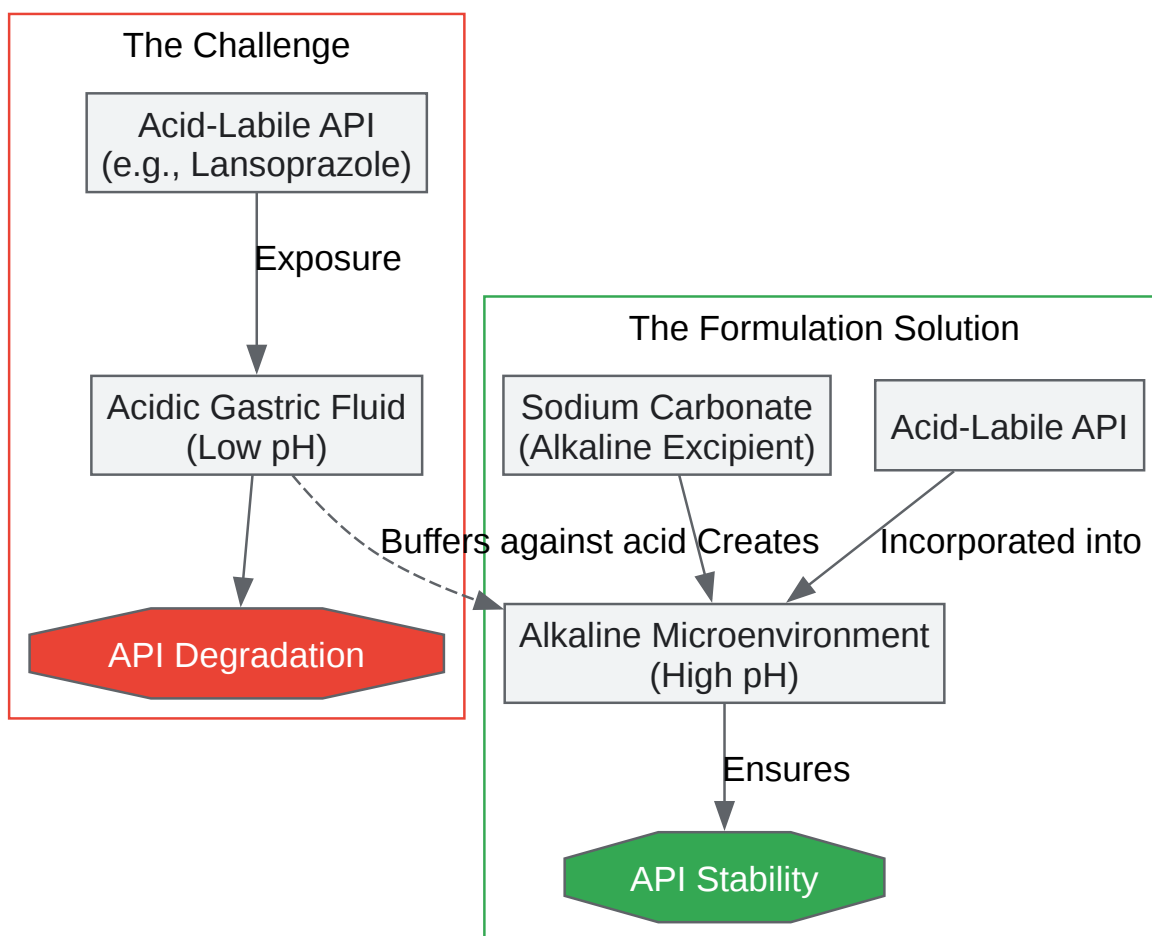
While **sodium carbonate** has broad industrial uses, it serves specific and critical roles for the scientific community.

4.1 Role as a Base in Organic Synthesis **Sodium carbonate** is a moderately strong, non-corrosive base, making it ideal for various applications in organic chemistry.^{[4][10]}

- **Palladium-Catalyzed Reactions:** It is frequently employed as the base of choice in reactions like Suzuki and Heck couplings.^{[10][15]}
- **Neutralizing Agent:** It is used to neutralize acidic by-products formed during reactions, such as alkylations, maintaining the desired pH for optimal reaction conditions.^{[10][15]}
- **Extraction Work-ups:** In liquid-liquid extractions, a saturated aqueous solution of **sodium carbonate** is used to wash organic layers, removing acidic impurities.^{[10][16]}

4.2 Use in Pharmaceutical Formulations The pharmaceutical industry utilizes high-purity **sodium carbonate** (meeting USP, EP, or BP standards) primarily as an excipient.^{[12][17]}

- **pH Modifier and Buffering Agent:** It is used to adjust and maintain the pH of formulations, which is crucial for drug stability and solubility.^{[4][17][18]}
- **Stabilizer for Acid-Labile Drugs:** For active pharmaceutical ingredients (APIs) that are unstable in acidic environments (e.g., proton pump inhibitors like lansoprazole), **sodium carbonate** creates a stable, alkaline microenvironment within the dosage form, protecting the API from degradation in the stomach.^[19]
- **API Synthesis:** It can be used as a reagent in the synthesis of certain APIs.^[17]



[Click to download full resolution via product page](#)

*Logical diagram of **sodium carbonate** as a stabilizer for acid-labile drugs.*

4.3 Analytical Chemistry Applications

- **Primary Standard:** Anhydrous **sodium carbonate** is an excellent primary standard for the standardization of strong acids (e.g., HCl, H₂SO₄) in titrimetry due to its high purity, stability, high molecular weight, and non-hygroscopic nature after proper drying.[5][15]
- **Buffer Preparation:** It is a key component in the preparation of carbonate-bicarbonate buffers, which are widely used in various biochemical and analytical procedures, including protein transfer in Western blotting and ELISA assays, to maintain a stable alkaline pH.[20][21]

Experimental Protocols

5.1 Protocol 1: Determination of Purity by Acid-Base Titration This protocol outlines the determination of **sodium carbonate** purity via titration with a standardized hydrochloric acid solution. The reaction proceeds in two stages, but for purity analysis, titration to the second endpoint using an appropriate indicator is common.[\[22\]](#)[\[23\]](#)[\[24\]](#)

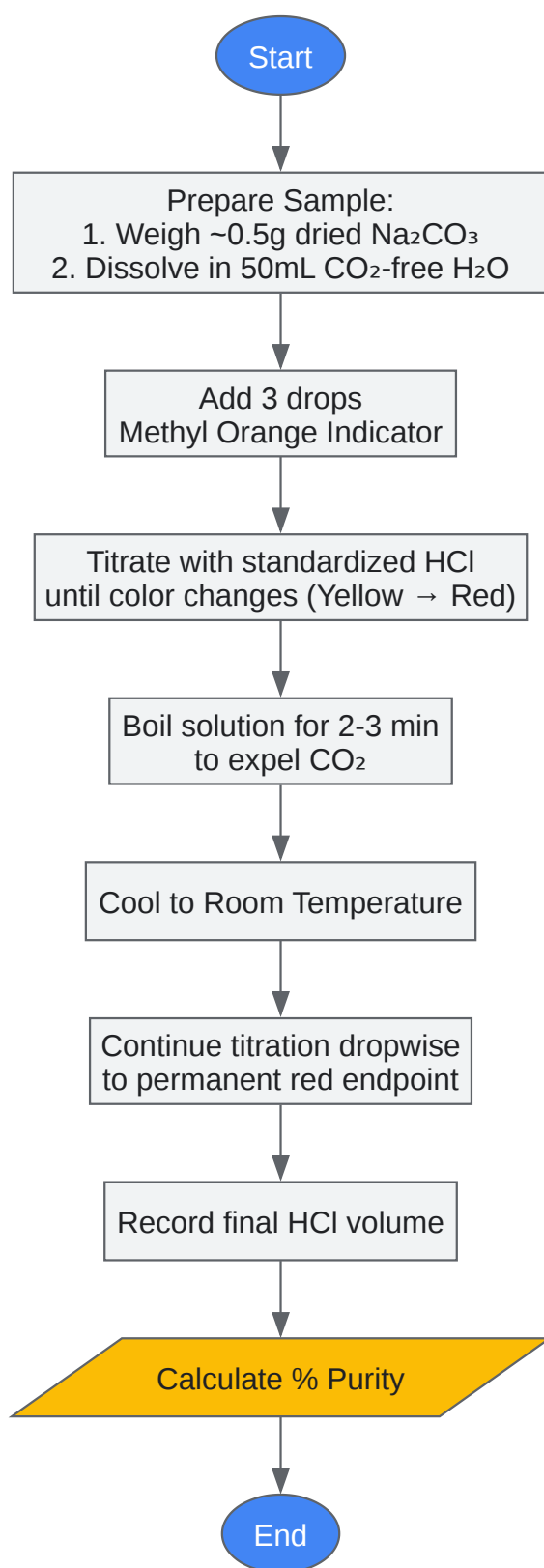
Materials:

- Anhydrous **Sodium Carbonate** sample (dried at 110°C for 1 hour)[\[22\]](#)
- 0.2 N Standardized Hydrochloric Acid (HCl)
- Methyl Orange indicator solution[\[22\]](#)
- Deionized water (boiled to remove CO₂)[\[22\]](#)
- 250 mL conical flasks, 50 mL burette, analytical balance

Procedure:

- Accurately weigh approximately 0.5 g of the dried **sodium carbonate** sample and record the mass.[\[22\]](#)
- Transfer the sample to a 250 mL conical flask and dissolve it in 50 mL of boiled, cooled deionized water.[\[22\]](#)
- Add 3 drops of methyl orange indicator to the solution. The solution will turn yellow.[\[22\]](#)
- Fill the burette with the 0.2 N HCl solution and record the initial volume.
- Titrate the **sodium carbonate** solution with HCl until the color just begins to change from yellow to a perceptible red/orange.[\[22\]](#)[\[24\]](#)
- Heat the solution to a boil for 2-3 minutes to expel any dissolved CO₂. The color may revert to yellow.[\[22\]](#)
- Cool the flask to room temperature.

- Continue the titration dropwise until the first permanent reddish-orange color is observed. Record the final burette volume.[\[22\]](#)
- Calculate the purity using the following formula: $\text{Purity (\%)} = (V_{\text{HCl}} \times N_{\text{HCl}} \times 53.00 \times 100) / (\text{mass_sample} \times 1000)$ Where V_{HCl} is the volume of HCl in mL, N_{HCl} is the normality of HCl, and 53.00 is the equivalent weight of Na_2CO_3 .



[Click to download full resolution via product page](#)

Experimental workflow for purity determination by titration.

5.2 Protocol 2: Preparation of a Carbonate-Bicarbonate Buffer (0.1 M, pH 9.6) This buffer is commonly used for coating antigens/antibodies in ELISA plates.[\[21\]](#)

Materials:

- **Sodium Carbonate**, Anhydrous (Na_2CO_3)
- Sodium Bicarbonate (NaHCO_3)
- Deionized water
- pH meter, magnetic stirrer, 1 L volumetric flask

Procedure:

- Weigh 1.59 g of anhydrous **sodium carbonate** and 2.93 g of sodium bicarbonate.[\[21\]](#)
- Add the salts to a beaker containing approximately 950 mL of deionized water.[\[21\]](#)
- Stir the solution until all solids are completely dissolved.
- Calibrate the pH meter and place the electrode in the solution.
- Adjust the pH to 9.6 by slowly adding 1N HCl if the pH is too high, or 1N NaOH if too low.[\[21\]](#)
- Once the target pH is reached and stable, transfer the solution to a 1 L volumetric flask.
- Add deionized water to bring the final volume to the 1000 mL mark.
- Stopper and invert the flask several times to ensure the solution is homogeneous. Store at 4°C.

Safety, Handling, and Storage

Sodium carbonate is a moderately strong base and requires appropriate safety precautions.[\[10\]](#)

Hazards:

- Eye Contact: Causes serious eye irritation. Contact can lead to corneal injury or chemical burns.[12][25]
- Skin Contact: Prolonged or repeated contact may cause skin irritation, redness, or blistering.[25][26]
- Inhalation: Inhalation of dust can cause irritation to the respiratory tract, coughing, and shortness of breath.[25]
- Ingestion: While only slightly toxic, ingestion of large amounts can be corrosive to the gastrointestinal tract, causing abdominal pain, vomiting, and diarrhea.[26]

Handling and Personal Protective Equipment (PPE):

- Ventilation: Handle in a well-ventilated area to minimize dust inhalation.[9]
- Eye Protection: Wear safety glasses with side shields or chemical splash goggles.[9][26]
- Skin Protection: Use impervious gloves (e.g., rubber, neoprene) and a lab coat or body-covering clothes.[9][26]
- Respiratory Protection: If dust levels are high, use a NIOSH-approved respirator for dusts.[25][26]

Storage:

- Store in a tightly closed container in a cool, dry, well-ventilated area.[25][26]
- Keep away from moisture, as it is hygroscopic.[9][25]
- Store separately from acids and incompatible materials like aluminum, with which it can react.[9][10]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [drugs.com \[drugs.com\]](#)
- 2. Washing Soda vs Soda Ash: A Study of Principal Differences for Manufacturers [\[elchemistry.com\]](#)
- 3. [m.youtube.com \[m.youtube.com\]](#)
- 4. [byjus.com \[byjus.com\]](#)
- 5. [nbinno.com \[nbinno.com\]](#)
- 6. Sodium carbonate - Wikipedia [\[en.wikipedia.org\]](#)
- 7. [reco.shop \[reco.shop\]](#)
- 8. Sodium carbonate | 497-19-8 [\[chemicalbook.com\]](#)
- 9. [tatachemicals.com \[tatachemicals.com\]](#)
- 10. Sodium Carbonate [\[commonorganicchemistry.com\]](#)
- 11. Sodium Carbonate | Na₂CO₃ | CID 10340 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](#)
- 12. [carlroth.com \[carlroth.com\]](#)
- 13. Manufacturing of sodium carbonate using solvay process | PPTX [\[slideshare.net\]](#)
- 14. Solvay process - Wikipedia [\[en.wikipedia.org\]](#)
- 15. [youtube.com \[youtube.com\]](#)
- 16. [sciencing.com \[sciencing.com\]](#)
- 17. [futuremarketinsights.com \[futuremarketinsights.com\]](#)
- 18. What is Sodium carbonate used for? [\[synapse.patsnap.com\]](#)
- 19. Influences of Sodium Carbonate on Physicochemical Properties of Lansoprazole in Designed Multiple Coating Pellets - PMC [\[pmc.ncbi.nlm.nih.gov\]](#)
- 20. Sodium Carbonate Transfer Buffer (40x, pH 9.5) Preparation and Recipe | AAT Bioquest [\[aatbio.com\]](#)
- 21. Carbonate/Bicarbonate Buffer(CBB) Preparation and Protocol [\[diagnopal.ca\]](#)
- 22. Test Method For Sodium Carbonate (Soda Ash) Purity - INSIDE CHEMISTRY [\[insidechem.blogspot.com\]](#)
- 23. [appsearch.kyoto-kem.com \[appsearch.kyoto-kem.com\]](#)
- 24. [sciencing.com \[sciencing.com\]](#)

- 25. ehs.com [ehs.com]
- 26. camachem.com [camachem.com]
- To cite this document: BenchChem. [Synonyms for sodium carbonate: soda ash, washing soda, soda crystals.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b031695#synonyms-for-sodium-carbonate-soda-ash-washing-soda-soda-crystals]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com